

Application Notes and Protocols for the Synthesis of N-(4-isopropylphenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **N-(4-isopropylphenyl)acetamide**

Cat. No.: **B184601**

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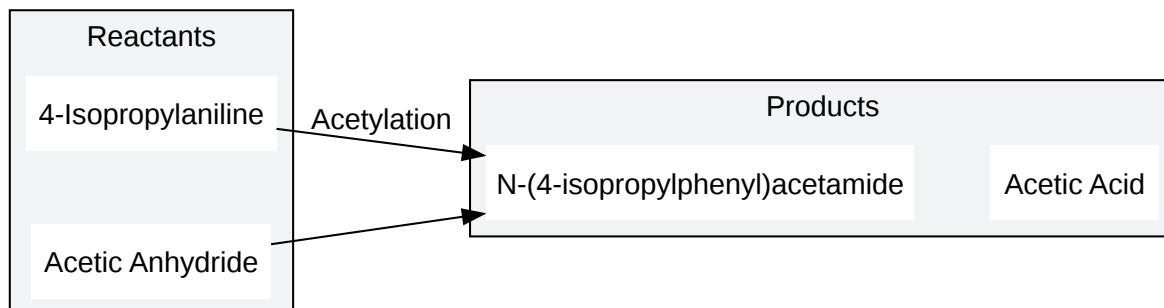
This document provides a comprehensive protocol for the synthesis of **N-(4-isopropylphenyl)acetamide**, a compound of interest in medicinal chemistry and materials science. The protocol is based on the well-established acetylation of 4-isopropylaniline using acetic anhydride.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO
Molecular Weight	177.25 g/mol
Appearance	White to off-white crystalline solid
Melting Point	105-107 °C
Boiling Point	324.7 °C at 760 mmHg (Predicted)
CAS Number	5702-74-9

Reaction Scheme

The synthesis proceeds via the nucleophilic acyl substitution of 4-isopropylaniline with acetic anhydride.

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Caption: Reaction scheme for the synthesis of **N-(4-isopropylphenyl)acetamide**.

Experimental Protocol

This protocol describes the synthesis of **N-(4-isopropylphenyl)acetamide** from 4-isopropylaniline and acetic anhydride.

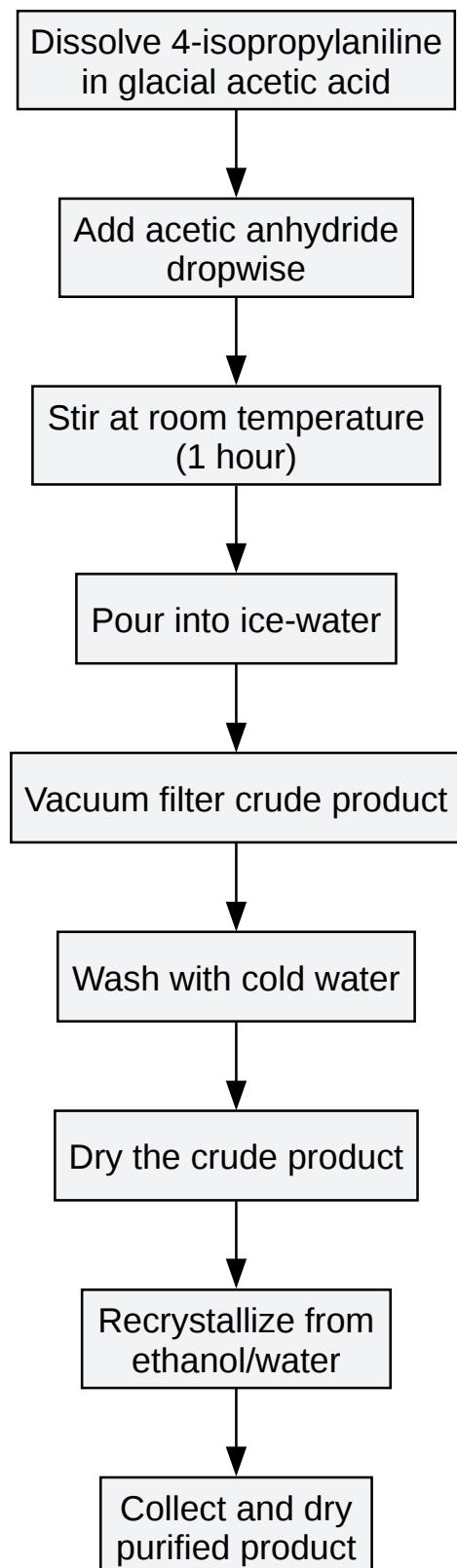
Materials and Reagents

Reagent/Material	Grade	Supplier Example
4-Isopropylaniline	Reagent Grade, 98%	Sigma-Aldrich
Acetic Anhydride	Reagent Grade, 99%	Fisher Scientific
Glacial Acetic Acid	ACS Grade	VWR Chemicals
Ethanol (95%)	Reagent Grade	Pharmco-Aaper
Deionized Water	-	-
Anhydrous Sodium Sulfate	ACS Grade	EMD Millipore
Ethyl Acetate	HPLC Grade	J.T. Baker
Hexanes	HPLC Grade	J.T. Baker

Procedure

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 5.0 g (37.0 mmol) of 4-isopropylaniline in 20 mL of glacial acetic acid.
- Addition of Acetylating Agent: To the stirred solution, slowly add 4.5 mL (4.9 g, 48.1 mmol) of acetic anhydride dropwise at room temperature. An exotherm may be observed.
- Reaction: Stir the reaction mixture at room temperature for 1 hour. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a 7:3 mixture of hexanes and ethyl acetate as the eluent.
- Precipitation: Upon completion of the reaction, pour the reaction mixture into 200 mL of ice-cold deionized water with vigorous stirring. A white precipitate of **N-(4-isopropylphenyl)acetamide** will form.
- Isolation: Collect the crude product by vacuum filtration using a Büchner funnel. Wash the solid with two 50 mL portions of cold deionized water.
- Drying: Dry the crude product in a desiccator over anhydrous calcium chloride or in a vacuum oven at 50-60 °C to a constant weight. A typical crude yield is in the range of 85-95%.
- Purification (Recrystallization):
 - Dissolve the crude product in a minimal amount of hot 95% ethanol in an Erlenmeyer flask.
 - If the solution is colored, a small amount of activated charcoal can be added, and the solution can be hot filtered.
 - Slowly add deionized water to the hot ethanol solution until the solution becomes cloudy.
 - Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
 - Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol-water mixture, and dry thoroughly.

Experimental Workflow



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Caption: Experimental workflow for the synthesis of **N-(4-isopropylphenyl)acetamide**.

Characterization Data

The synthesized **N-(4-isopropylphenyl)acetamide** should be characterized by spectroscopic methods to confirm its identity and purity.

¹H NMR Spectroscopy

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
1.22	Doublet	6H	-CH(CH ₃) ₂
2.14	Singlet	3H	-NHCOCH ₃
2.89	Septet	1H	-CH(CH ₃) ₂
7.16	Doublet	2H	Aromatic H (ortho to -NHAc)
7.42	Doublet	2H	Aromatic H (ortho to -iPr)
7.50 (broad)	Singlet	1H	-NHCO-

Solvent: CDCl₃

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Strong	N-H stretch
3050-2850	Medium	C-H stretch (aromatic & aliphatic)
~1660	Strong	C=O stretch (Amide I)
~1540	Strong	N-H bend (Amide II)
~1370	Medium	C-H bend (isopropyl)

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- 4-Isopropylaniline is toxic and should be handled with care.
- Acetic anhydride is corrosive and a lachrymator.
- Glacial acetic acid is corrosive.
- Handle all chemicals with caution and refer to their respective Safety Data Sheets (SDS) for detailed information.

Waste Disposal

Dispose of all chemical waste according to institutional and local regulations. Aqueous waste should be neutralized before disposal. Organic waste should be collected in a designated container.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com